

Essential Guide to the Safe Disposal of AF12198

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Compound of Interest		
Compound Name:	AF12198	
Cat. No.:	B15623341	Get Quote

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals regarding the proper disposal of **AF12198**. The following procedural guidance is designed to ensure the safe handling and disposal of this peptide antagonist, aligning with standard laboratory safety practices and environmental regulations.

AF12198 Quantitative Data Summary

For ease of reference and comparison, the key quantitative data for **AF12198** are summarized in the table below.



Property	Value	Source
Molecular Weight	1895.14 g/mol	[1][2]
Formula	C96H123N19O22	[1][2]
CAS Number	185413-30-3	[1][2]
Purity	≥95% (HPLC)	[1][2]
IC ₅₀ (human type I IL-1 receptor)	8 nM	[1][2][3][4]
IC ₅₀ (IL-1-induced IL-8 production)	25 nM	[3][4]
IC ₅₀ (IL-1-induced ICAM-1 expression)	9 nM	[3][4]
Solubility	Soluble to 1 mg/ml in 10% ethanol/PBS	[1][2]
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month	[3]

Experimental Protocols

Detailed methodologies for key experiments involving **AF12198** are provided below to ensure reproducibility and adherence to established procedures.

In Vitro Inhibition of IL-1-Induced IL-8 and ICAM-1 Expression[3][4]

- Cell Culture: Human dermal fibroblasts are cultured in appropriate media until confluent.
- Treatment: Cells are pre-incubated with varying concentrations of AF12198.
- Stimulation: Interleukin-1 (IL-1) is added to the culture media to induce the expression of IL-8 and Intercellular Adhesion Molecule-1 (ICAM-1).
- Incubation: The cells are incubated for a specified period to allow for protein expression.



- Quantification: The levels of IL-8 in the cell supernatant are quantified using an enzymelinked immunosorbent assay (ELISA). ICAM-1 expression on the cell surface is measured by methods such as flow cytometry or cell-based ELISA.
- Data Analysis: The half-maximal inhibitory concentration (IC₅₀) is calculated by plotting the inhibition of IL-8 production and ICAM-1 expression against the concentration of **AF12198**.

In Vivo IL-1 Receptor Antagonist Activity in Cynomolgus Monkeys[4]

- Animal Model: The study is conducted using cynomolgus monkeys.
- Administration: AF12198 is administered as an intravenous infusion.
- IL-1 Challenge: An ex vivo challenge with IL-1 is performed on blood samples to induce IL-6 production.
- In Vivo Induction: An in vivo induction of IL-6 is also performed.
- Sample Collection: Blood samples are collected at various time points.
- Analysis: The concentration of IL-6 in the plasma or serum is measured using an ELISA to assess the antagonist activity of AF12198.

Proper Disposal Procedures for AF12198

As specific toxicological and environmental hazard data for **AF12198** are not readily available, a cautious approach to its disposal is mandatory. **AF12198** and any materials contaminated with it should be treated as hazardous chemical waste. Adherence to institutional and local regulations for chemical waste disposal is paramount.

Step-by-Step Disposal Guidance:

- Personal Protective Equipment (PPE): Before handling AF12198 for disposal, ensure appropriate PPE is worn, including a lab coat, safety goggles, and chemical-resistant gloves.
- Waste Segregation:

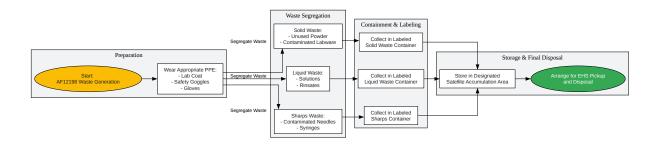


- Solid Waste: Unused or expired AF12198 powder, along with any contaminated items such as weigh boats, pipette tips, and microfuge tubes, should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing AF12198, including stock solutions, experimental media, and rinsates, should be collected in a separate, leak-proof, and clearly labeled hazardous liquid waste container. Do not dispose of liquid waste containing AF12198 down the drain.[3][5]
- Sharps: Needles, syringes, or other sharps contaminated with AF12198 must be disposed
 of in a designated sharps container for hazardous chemical waste.
- Container Labeling: All waste containers must be labeled with "Hazardous Waste" and the full chemical name "AF12198." The date of waste accumulation should also be clearly marked.
- Storage of Waste: Store waste containers in a designated satellite accumulation area that is
 at or near the point of generation.[1] Ensure that incompatible wastes are segregated to
 prevent accidental reactions.[1] Keep waste containers securely closed except when adding
 waste.
- Disposal Request: Once the waste container is full or has reached the institutional time limit for storage, contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and proper disposal.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of AF12198.





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Caption: Workflow for the safe disposal of AF12198 waste.

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